

An In-depth Technical Guide to Rhenium Trichloride (ReCl₃)

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Compound of Interest

Compound Name: Rhenium(III) chloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the history, discovery, synthesis, and properties of Rhenium Trichloride (ReCl₃). It is intended to serve as a technical resource, offering detailed experimental protocols and structured data for easy reference and comparison.

History and Discovery

The journey of Rhenium Trichloride begins shortly after the discovery of the element Rhenium itself. Rhenium was first isolated in 1925 by German scientists Walter Noddack, Ida Tacke, and Otto Berg.^[1] This discovery filled a gap in the periodic table and opened a new chapter in inorganic chemistry.

Just a few years later, in 1932, Rhenium Trichloride (ReCl₃) was first synthesized and identified by Geilmann, Wrigge, and Biltz.^[2] Their work established the existence of this lower oxidation state chloride, which would later be recognized for its fascinating structural chemistry. The compound is notable in the history of inorganic chemistry as an early example of a metal cluster compound featuring direct metal-metal bonds.^[1]

Physicochemical and Structural Properties

Rhenium Trichloride is a dark red, crystalline, and hygroscopic solid that is non-volatile under standard conditions.^{[1][2]} It is insoluble in many ordinary solvents and hydrolyzes in water to

form hydrated rhenium(III) oxide ($\text{Re}_2\text{O}_3 \cdot x\text{H}_2\text{O}$).^[1] A key characteristic is its thermal decomposition at approximately 500 °C.^[1]

Quantitative Data Summary

The physical, crystallographic, and thermodynamic properties of Rhenium Trichloride are summarized in the tables below for quick reference.

Table 1: Physical and Chemical Properties of Rhenium Trichloride

Property	Value	Citations
Molecular Formula	ReCl_3 (Exists as the trimer, Re_3Cl_9)	^[1] ^[2]
Molar Mass	292.57 g/mol	^[1] ^[2]
Appearance	Dark red, crystalline, non-volatile solid	^[1] ^[2]
Density	4.8 g/cm ³ (4800 kg/m ³)	^[1] ^[2]
Decomposition Point	~500 °C (932 °F; 773 K)	^[1]
Solubility in Water	Hydrolyzes to form $\text{Re}_2\text{O}_3 \cdot x\text{H}_2\text{O}$	^[1] ^[2]
Solubility in Organic Solvents	Soluble in acetone, methanol, and acetic acid	^[2]
CAS Number	13569-63-6	^[1] ^[2]

Table 2: Crystallographic Data for Trirhenium Nonachloride (Re_3Cl_9)

Parameter	Value	Citations
Crystal System	Trigonal (Rhombohedral)	[1][3]
Space Group	R-3m (No. 166)	[1][3]
Lattice Constants	$a = 10.29 \text{ \AA}$, $c = 21.62 \text{ \AA}$	[3]
$\alpha = 90^\circ$, $\beta = 90^\circ$, $\gamma = 120^\circ$	[3]	
Unit Cell Volume	1983.47 \AA^3	[3]

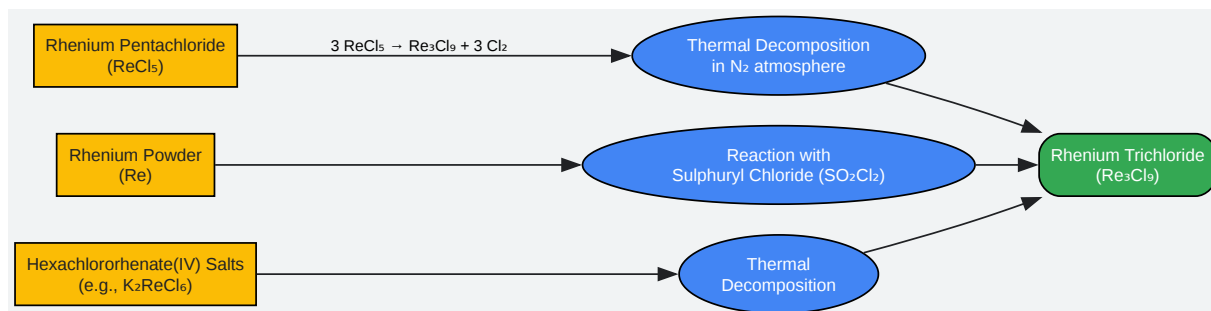
Molecular and Crystal Structure

The fundamental structural unit of Rhenium Trichloride is the trimeric cluster Re_3Cl_9 . [2] As determined by X-ray crystallography, this cluster features a triangle of rhenium atoms connected by direct Re-Re bonds. [1] The structure is composed of $\text{Re}_3\text{Cl}_{12}$ subunits where each Re_3Cl_9 cluster is further linked to adjacent clusters through three bridging chloride ligands, forming extended two-dimensional sheets. [1][3] Within each Re_3Cl_9 unit, each rhenium atom is coordinated to one terminal chloride, two bridging chlorides within the cluster, and two other rhenium atoms.

Caption: 2D representation of the core Re_3Cl_9 cluster unit.

Synthesis of Rhenium Trichloride

Several methods have been established for the synthesis of Rhenium Trichloride. The most efficient and common method is the thermal decomposition of Rhenium Pentachloride (ReCl_5). [1][2] Other routes include the reaction of rhenium powder with sulphuryl chloride and the thermal decomposition of hexachlororhenate(IV) salts. [1][2] The chemical reactivity of the resulting ReCl_3 can vary; material that is purified by vacuum sublimation at 500°C is found to be comparatively unreactive. [1][2]



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Caption: Primary synthetic routes for Rhenium Trichloride (Re₃Cl₉).

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of Rhenium Trichloride.

This procedure is adapted from the checked synthesis reported in Inorganic Syntheses.[4] It is the most efficient method for producing Rhenium Trichloride.[1][2]

Materials and Equipment:

- Rhenium Pentachloride (ReCl₅)
- High-purity Nitrogen (N₂) gas supply
- Hard glass (e.g., Pyrex or Jena) combustion tube with multiple bulbs or sections
- Tube furnace capable of reaching at least 500 °C
- Gas flow regulators and bubblers
- Schlenk line or glove box for handling air-sensitive materials

Procedure:

- **Apparatus Setup:** A hard glass combustion tube, similar to that used for the preparation of ReCl_5 , is employed. The tube should be designed to allow for sublimation from one section to another.
- **Loading:** The previously synthesized Rhenium Pentachloride is loaded into the first section or bulb of the combustion tube under an inert atmosphere (e.g., inside a glove box) to prevent hydrolysis.
- **Inerting:** The loaded tube is connected to a nitrogen gas line. The entire system is thoroughly purged with a steady stream of dry nitrogen to remove all traces of air and moisture.
- **Decomposition:** The section containing the ReCl_5 is heated cautiously with the tube furnace while maintaining a rapid stream of nitrogen. The ReCl_5 is a brown solid that will produce brown fumes upon heating.^[4]
- **Separation:** As the temperature increases, a portion of the unreacted ReCl_5 will sublime and move downstream into the next, cooler section of the tube. The ReCl_5 decomposes, leaving behind a residue of dark red Rhenium Trichloride.
- **Completion:** The decomposition is considered complete when the evolution of brown fumes of ReCl_5 ceases. The residual Rhenium Trichloride will appear as a dark red solid.
- **Sublimation (Optional Purification):** The Rhenium Trichloride itself can be sublimed at a much higher temperature, producing a characteristic green vapor.^[4] However, attempts to purify ReCl_3 by sublimation at atmospheric pressure can lead to further decomposition.^[4] For a less reactive product, vacuum sublimation at 500 °C is recommended.^[1]
- **Cooling and Collection:** Once the reaction is complete, the furnace is turned off, and the combustion tube is allowed to cool to room temperature under a continuous flow of nitrogen. The crude Rhenium Trichloride product can then be removed from the tube inside a glove box.

Yield: The yield is dependent on the complete decomposition of the starting pentachloride.

This method provides an alternative route starting from the elemental metal.^{[1][2]}

Materials and Equipment:

- Rhenium metal powder
- Sulphuryl chloride (SO_2Cl_2), distilled
- Optional: Anhydrous Aluminum Chloride (AlCl_3) as a catalyst
- Reaction vessel (e.g., three-necked flask) with a reflux condenser and gas inlet/outlet
- Heating mantle
- Inert atmosphere supply (Argon or Nitrogen)

Procedure:

- Setup: Assemble the reaction flask with the reflux condenser under an inert atmosphere.
- Reactants: Suspend rhenium powder in an excess of freshly distilled sulphuryl chloride in the reaction flask. If used, a catalytic amount of AlCl_3 can be added.
- Reaction: Heat the mixture to reflux. The reaction progress can be monitored by the consumption of the metallic rhenium powder.
- Isolation: After the reaction is complete (typically several hours), the mixture is cooled. The excess sulphuryl chloride is removed by distillation under reduced pressure.
- Purification: The resulting solid crude product is washed with a dry, non-coordinating solvent to remove any soluble impurities and then dried under vacuum.

Applications in Research and Drug Development

Rhenium Trichloride is primarily used as a versatile starting material and precursor for the synthesis of a wide range of organometallic and coordination complexes of rhenium.[2][5] Its unique cluster structure and reactivity make it a valuable building block in academic and industrial research. While direct applications in drug development are not common, the rhenium complexes synthesized from ReCl_3 are investigated for various purposes, including catalysis and materials science, which can have indirect relevance to the pharmaceutical industry through the development of new synthetic methodologies.[6]

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